

safe handling and storage procedures for 2-Chloro-p-xylene

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Compound of Interest

Compound Name: 2-Chloro-p-xylene

Cat. No.: B1217518

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This guide provides essential safety information, handling procedures, and troubleshooting for researchers, scientists, and drug development professionals working with **2-Chloro-p-xylene**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-Chloro-p-xylene**?

A1: **2-Chloro-p-xylene** is a flammable liquid and vapor.^[1] It is harmful if swallowed or inhaled and causes skin and serious eye irritation.^{[2][3]} It may also cause respiratory irritation.^{[1][4]} Long-term or repeated exposure may cause damage to organs such as the blood, kidneys, nervous system, and liver.^[5]

Q2: What are the immediate first aid measures in case of exposure?

A2:

- **Inhalation:** Move the person to fresh air. If breathing is difficult, seek medical attention immediately.^{[2][6]}
- **Skin Contact:** Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes.^[2] If skin irritation persists, get medical advice.^[2]

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[\[2\]](#) If eye irritation persists, seek medical attention.[\[2\]\[7\]](#)
- Ingestion: Do NOT induce vomiting.[\[1\]\[2\]](#) Rinse the mouth with water and call a poison center or doctor immediately.[\[2\]\[6\]](#)

Q3: What personal protective equipment (PPE) is required when handling **2-Chloro-p-xylene**?

A3: Always wear appropriate protective gloves (e.g., Viton®, polyvinyl alcohol), chemical safety goggles or a face shield, and a lab coat or chemical protective clothing.[\[6\]](#) Work in a well-ventilated area or under a chemical fume hood.[\[4\]](#) If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.[\[6\]](#)

Q4: How should I properly store **2-Chloro-p-xylene**?

A4: Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[2\]](#) Keep away from heat, sparks, open flames, and other ignition sources.[\[4\]](#) The storage area should be fireproof and separate from incompatible materials such as strong oxidizing agents and strong acids.[\[1\]\[4\]](#) Ground and bond containers and receiving equipment to prevent static discharge.[\[4\]](#)

Q5: What should I do in case of a spill?

A5: In case of a spill, evacuate the area and eliminate all ignition sources.[\[6\]](#) Wear appropriate PPE, including respiratory protection.[\[5\]](#) Contain the spill using an inert absorbent material like sand or dry earth.[\[1\]\[5\]](#) Collect the absorbed material into a suitable, labeled container for disposal.[\[4\]\[6\]](#) Do not let the chemical enter drains or waterways.[\[1\]](#)

Q6: What materials are incompatible with **2-Chloro-p-xylene**?

A6: **2-Chloro-p-xylene** is incompatible with strong oxidizing agents, strong acids, and strong bases.[\[1\]\[4\]\[7\]](#) Contact with these materials can cause vigorous reactions.

Quantitative Data Summary

Property	Value	Source
CAS Number	95-72-7	[2] [3]
Molecular Formula	C ₈ H ₉ Cl	[2] [3]
Molecular Weight	140.61 g/mol	[3]
Appearance	Colorless to almost colorless clear liquid	
Density	~1.049 g/mL at 25 °C	[8]
Flash Point	Below 141°F (60.5°C)	[8]
Boiling Point	~186 °C	[8]

Experimental Protocol: General Handling and Use

This protocol outlines the general steps for safely handling and using **2-Chloro-p-xylene** in a laboratory setting.

- Preparation:

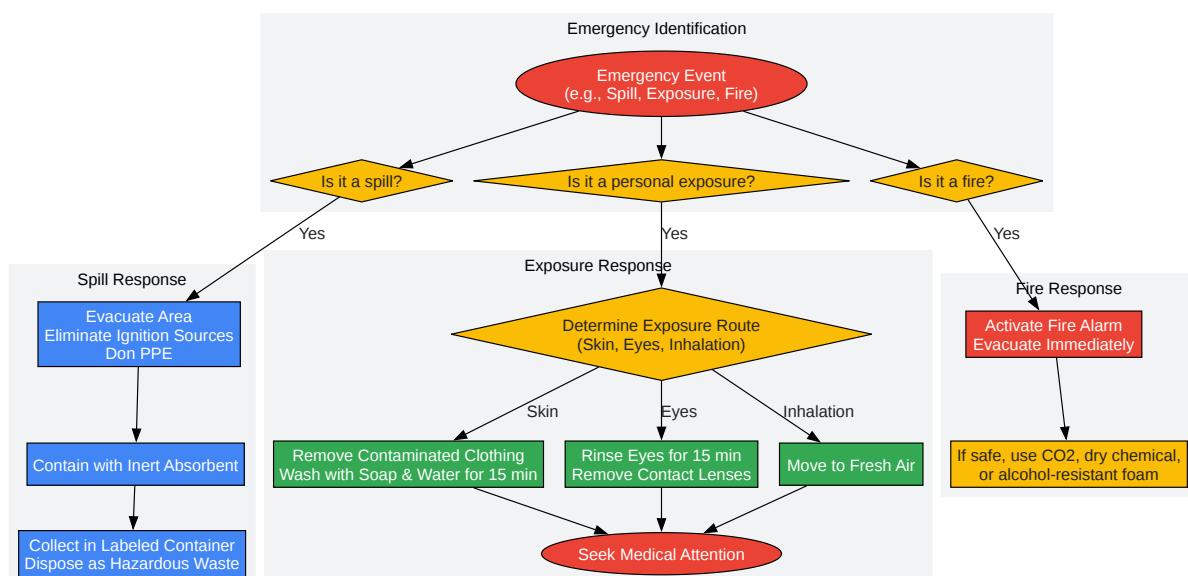
- Ensure a chemical fume hood is operational and the work area is clear of clutter and ignition sources.
- Verify that a safety shower and eyewash station are accessible.[\[2\]](#)
- Assemble all necessary glassware and equipment.
- Don the appropriate PPE: lab coat, chemical-resistant gloves, and chemical safety goggles.

- Dispensing:

- Ground and bond the source container and the receiving vessel to prevent static electricity buildup.
- Carefully open the container in the fume hood.

- Use a clean, dry pipette or graduated cylinder to measure and transfer the required amount of **2-Chloro-p-xylene**.
- Avoid splashing.
- Securely close the container immediately after dispensing.
- Reaction/Use:
 - Perform all operations involving **2-Chloro-p-xylene** within the fume hood.
 - If heating is required, use a heating mantle or oil bath with a temperature controller. Avoid open flames.
 - Maintain constant vigilance over the experiment.
- Waste Disposal:
 - Dispose of all waste containing **2-Chloro-p-xylene** in a designated, properly labeled hazardous waste container.[2][7]
 - Do not mix with incompatible waste streams.
 - Follow all local, state, and federal regulations for hazardous waste disposal.
- Decontamination:
 - Clean all glassware and equipment that came into contact with **2-Chloro-p-xylene**.
 - Wipe down the work surface in the fume hood.
 - Remove and properly dispose of contaminated gloves.
 - Wash hands thoroughly with soap and water after the procedure.

Troubleshooting and Emergency Workflow

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Caption: Troubleshooting workflow for **2-Chloro-p-xylene** emergencies.

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